

Technical Support Center: Synthesis of 2-(Methylthio)oxazolo[4,5-b]pyridine

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Compound of Interest

Compound Name: 2-(Methylthio)oxazolo[4,5-b]pyridine

Cat. No.: B062820

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Welcome to the technical support center for the synthesis of **2-(Methylthio)oxazolo[4,5-b]pyridine**. This guide is designed for researchers, chemists, and drug development professionals to navigate the common challenges and optimize the yield and purity of this important heterocyclic scaffold. As Senior Application Scientists, we have compiled field-proven insights and troubleshooting strategies to ensure your success.

Overview of the Synthesis

The most prevalent and direct method for synthesizing **2-(Methylthio)oxazolo[4,5-b]pyridine** involves a two-step, one-pot reaction starting from 2-amino-3-hydroxypyridine. The core of this synthesis is the construction of the oxazole ring fused to the pyridine framework.

The typical reaction proceeds via:

- **Cyclization:** Reaction of 2-amino-3-hydroxypyridine with carbon disulfide (CS₂) in the presence of a strong base like potassium hydroxide (KOH) to form an intermediate potassium dithiocarbamate, which cyclizes to form the 2-mercaptioxazolo[4,5-b]pyridine salt.
- **S-Methylation:** In-situ methylation of the thiol intermediate using an electrophilic methylating agent, most commonly methyl iodide (MeI), to yield the final product.^[1]

This process, while effective, has several critical parameters that can significantly impact the final yield and purity. This guide will address the most common issues encountered during this procedure.

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References

- 1. 2-(Methylthio)oxazolo[4,5-b]pyridine|CAS 169205-95-2 [benchchem.com]
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